

ceftolozane tazobactam dose adjustment renal dysfunction

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Compound Focus: Ceftolozane Sulfate

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Dosage Adjustment Guidelines for Adult Patients

The need for dose adjustment is well-established, as the clearance of both ceftolozane and tazobactam decreases as renal function declines [1]. The following tables summarize the official dosing recommendations for adult patients. Doses are expressed as the total of ceftolozane and tazobactam (e.g., 1.5 g = 1 g ceftolozane / 0.5 g tazobactam) and are administered via a 1-hour intravenous infusion [2].

Table 1: Dosing for Complicated Intra-Abdominal Infection (cIAI) & Complicated Urinary Tract Infection (cUTI) For cIAI, ceftolozane-tazobactam must be used in combination with metronidazole [3] [2].

Renal Function (Estimated CrCl)	Recommended Dosage Regimen
≥ 50 mL/min	1.5 g every 8 hours
30 to 50 mL/min	750 mg every 8 hours
15 to 29 mL/min	375 mg every 8 hours
End-Stage Renal Disease (ESRD) on Hemodialysis	750 mg as a single loading dose, followed by 150 mg every 8 hours for the remainder of the treatment period [2].

Table 2: Dosing for Hospital-Acquired/Ventilator-Associated Bacterial Pneumonia (HABP/VABP)

Renal Function (Estimated CrCl)	Recommended Dosage Regimen
≥ 50 mL/min	3 g every 8 hours
30 to 50 mL/min	1.5 g every 8 hours
15 to 29 mL/min	750 mg every 8 hours
End-Stage Renal Disease (ESRD) on Hemodialysis	2.25 g as a single loading dose, followed by 450 mg every 8 hours for the remainder of the treatment period [2].

For patients undergoing hemodialysis, the dose should be administered at the earliest possible time after the dialysis session is completed [2].

Key Pharmacokinetic and Clinical Evidence

The dosing recommendations are supported by pharmacokinetic (PK) and clinical studies.

- **Impact of Renal Impairment on PK:** A phase 1 study demonstrated that plasma exposure (AUC) to ceftolozane-tazobactam increases as renal function declines. Compared to subjects with normal renal function, the median AUC increased 2.5-fold for ceftolozane and 2.2-fold for tazobactam in subjects with moderate renal impairment. In severe renal impairment, the increase was 4.4-fold and 3.8-fold, respectively [1].
- **Augmented Renal Clearance (ARC):** In critically ill patients with ARC (CrCl ≥ 130 mL/min), the standard 3 g dose for HABP/VABP achieves pharmacodynamic targets for both ceftolozane and tazobactam, and no dose increase is required. Clinical outcomes in patients with ARC were comparable to those with normal renal function in the ASPECT-NP trial [4] [5].
- **Patients on Continuous Renal Replacement Therapy (CRRT):** The optimal dose during CRRT is an area of active research. One case report involving a patient on continuous venovenous hemodiafiltration (CVVHD) found that a high dose of 3 g every 8 hours maintained ceftolozane concentrations above the target MIC, suggesting standard dosing may be insufficient in this setting due to significant drug clearance [6].
- **Efficacy Considerations:** It is important to note that decreased clinical efficacy has been observed in patients with baseline CrCl of 30 to ≤50 mL/min who received the standard dose. Therefore,

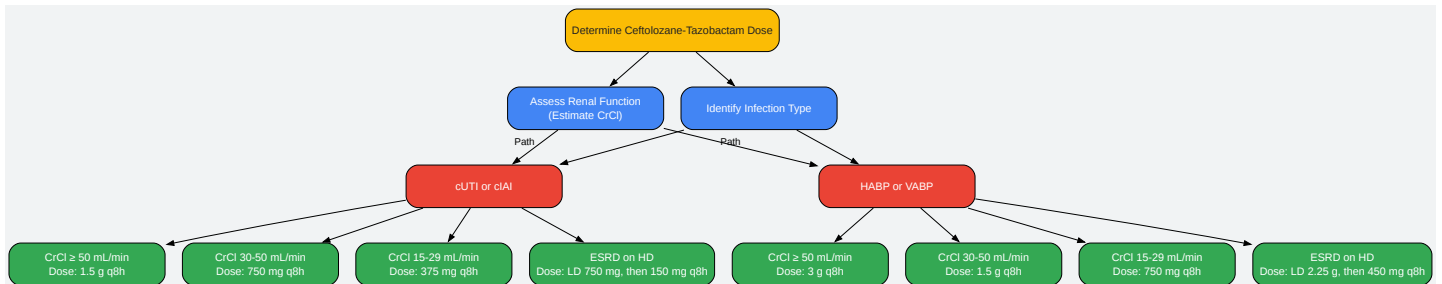
adherence to the adjusted dosing schedules in these populations is critical for therapeutic success [3].

Experimental Protocol Summary

For researchers designing pharmacokinetic studies in special populations, the methodology from a phase 1 study can serve as a reference [1]:

- **Study Design:** Open-label, single-dose study in subjects stratified by renal function (normal, mild, moderate, severe impairment, ESRD on hemodialysis).
- **Dosing:** A single IV dose is administered over 1 hour. Different doses may be used based on the severity of renal impairment (e.g., 1,000 mg/500 mg for normal/moderate impairment; 500 mg/250 mg for severe impairment/ESRD). ESRD subjects receive two doses, pre- and post-hemodialysis.
- **PK Sampling:**
 - **Normal to Moderate Impairment:** Pre-dose, end of infusion, and at 5, 15, 30 min, 1, 2, 3, 5, 7, 9, 11, 15, 25, and 35 hours post-infusion.
 - **Severe Impairment & ESRD (off dialysis):** Pre-dose, 0.5, 1, 1.5, 2, 3, 6, 9, 12, 24, 36, and 48 hours post-dose.
- **Sample Analysis:** Plasma, urine, and dialysate concentrations are quantified using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

The following diagram illustrates the core logic for determining the appropriate ceftolozane-tazobactam dose, integrating the patient's renal function and infection type.



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References

1. Impact of Renal Function on the Pharmacokinetics and ... [pmc.ncbi.nlm.nih.gov]
2. Ceftolozane / Tazobactam Dosage Guide + Max Dose, ... [drugs.com]
3. Dosing for ZERBAXA® (ceftolozane and tazobactam) [merckconnect.com]
4. Pharmacokinetics and Pharmacodynamics of Ceftolozane ... [sciencedirect.com]
5. Ceftolozane/tazobactam probability of target attainment and ... [ccforum.biomedcentral.com]
6. Optimizing ceftolozane-tazobactam dosage in critically ill ... [pmc.ncbi.nlm.nih.gov]

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